

Essential Safety and Logistical Information for Handling Butylcyclopentane

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Compound of Interest

Compound Name: *Butylcyclopentane*

Cat. No.: *B043849*

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For researchers, scientists, and drug development professionals, the safe handling of all chemical reagents is paramount. This document provides immediate, essential safety protocols, operational procedures, and disposal plans for **Butylcyclopentane** (CAS No. 2040-95-1).

Chemical Identity:

- Name: **Butylcyclopentane**
- Synonyms: n-**Butylcyclopentane**, Cyclopentane, butyl-
- CAS Number: 2040-95-1
- Molecular Formula: C_9H_{18} ^[1]
- Molecular Weight: 126.24 g/mol ^{[1][2]}

Hazard Assessment and Personal Protective Equipment (PPE)

Butylcyclopentane is a flammable liquid and vapor.^{[2][3][4]} Adherence to proper safety protocols is crucial to minimize risks in the laboratory.

GHS Hazard Classification:

- Physical Hazards: Flammable liquids - Category 3[2][4]
- Health Hazards: Not classified for acute toxicity, skin corrosion/irritation, serious eye damage/eye irritation, respiratory or skin sensitization, germ cell mutagenicity, carcinogenicity, or reproductive toxicity by GHS.
- Environmental Hazards: Not classified as hazardous to the aquatic environment.

Signal Word: Warning[2][3][4]

Hazard Statements:

- H226: Flammable liquid and vapor.[2][3][4]

Recommended Personal Protective Equipment (PPE):

PPE Category	Item	Specifications
Eye Protection	Safety Goggles	Chemical splash-proof and compliant with ANSI Z87.1 standards.
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Inspect gloves for integrity before each use.
Body Protection	Laboratory Coat	A flame-resistant lab coat should be worn and fully buttoned.
Respiratory Protection	NIOSH-approved Respirator	Required when handling large quantities or in poorly ventilated areas.

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **Butylcyclopentane** is essential for maintaining a safe laboratory environment.

1. Receiving and Storage:

- Upon receipt, visually inspect the container for any signs of damage or leaks.
- Store in a cool, dry, and well-ventilated area away from heat, sparks, open flames, and other ignition sources.[\[3\]](#)[\[5\]](#)[\[6\]](#)
- Keep the container tightly closed when not in use.[\[3\]](#)[\[5\]](#)
- Ground and bond container and receiving equipment to prevent static discharge.[\[3\]](#)
- Store separately from incompatible materials such as strong oxidizing agents.[\[6\]](#)

2. Weighing and Aliquoting:

- Perform all weighing and aliquoting of **Butylcyclopentane** inside a certified chemical fume hood.
- Use non-sparking tools.[\[3\]](#)[\[5\]](#)
- Ensure all glassware is properly labeled.

3. Experimental Use:

- Conduct all experimental procedures involving this compound within a chemical fume hood to ensure adequate ventilation.[\[5\]](#)
- Have an emergency spill kit readily accessible.
- Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.[\[3\]](#)

First Aid Measures

In the event of exposure, immediate and appropriate first aid is critical.

Exposure Route	First Aid Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[3]
Skin Contact	Take off immediately all contaminated clothing. Rinse the affected area with plenty of water.[3]
Eye Contact	Rinse with pure water for at least 15 minutes and consult a doctor.[3]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person and seek immediate medical attention.[3]

Disposal Plan

Proper disposal of **Butylcyclopentane** and its contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

1. Waste Collection:

- Collect waste **Butylcyclopentane** and any materials used for cleaning up spills (e.g., absorbent pads) in a dedicated, properly labeled hazardous waste container.
- The container should be made of a material compatible with organic solvents and have a secure, tight-fitting lid.
- Do not mix with other waste streams unless compatibility has been verified.

2. Storage of Waste:

- Store the hazardous waste container in a designated, well-ventilated, and secondary containment area.
- Keep the waste container closed when not in use.

3. Disposal:

- Dispose of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company.
- Follow all local, state, and federal regulations for the disposal of flammable liquid waste.

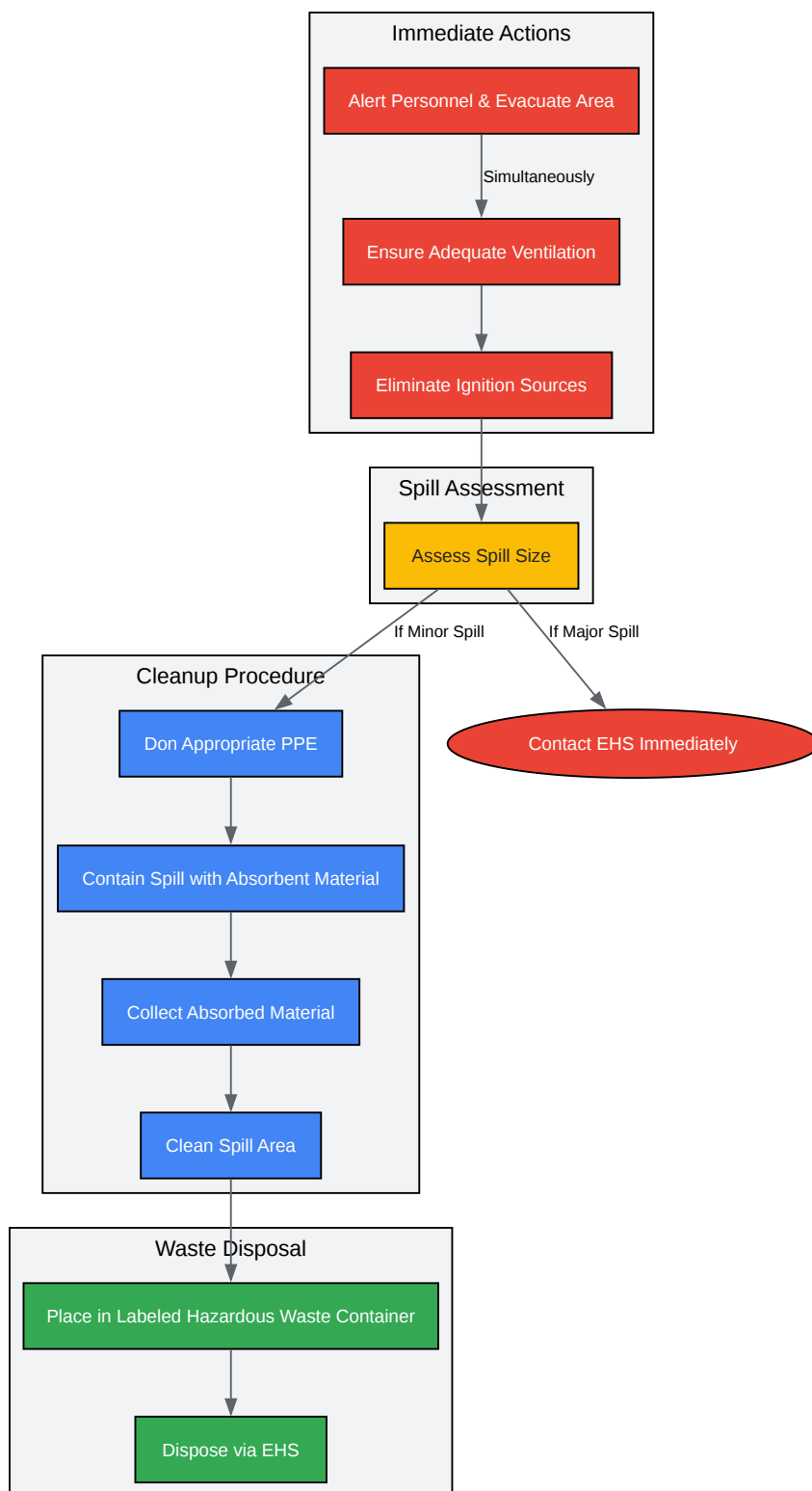
Quantitative Data Summary

Property	Value
Molecular Weight	126.24 g/mol
Boiling Point	156.6 °C
Melting Point	-108 °C
Flash Point	34.7 °C
Density	0.7887 g/cm ³
Vapor Pressure	4.00 mmHg

Note: The physical properties are subject to minor variations depending on the source.

Butylcyclopentane Spill Response Workflow

Butylcyclopentane Spill Response



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Caption: Workflow for responding to a **Butylcyclopentane** spill.

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Email: info@benchchem.com